

Preparation of AM-0561 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: AM-0561

Cat. No.: B15073959

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Introduction

AM-0561 is a potent and selective inhibitor of NF- κ B inducing kinase (NIK), a key serine/threonine kinase that plays a central role in the non-canonical NF- κ B signaling pathway. This pathway is implicated in various physiological and pathological processes, including immune regulation, lymphoid organ development, and certain types of cancer. The precise and accurate preparation of **AM-0561** stock solutions is critical for ensuring reproducible and reliable experimental results in studies investigating NIK-dependent signaling and its downstream effects. This document provides a detailed protocol for the preparation, storage, and handling of **AM-0561** stock solutions.

Data Presentation

A summary of the key quantitative data for **AM-0561** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	396.85 g/mol	
Molecular Formula	C ₁₈ H ₁₃ ClN ₆ OS	
Solubility	Soluble in DMSO (e.g., up to 10 mM)	
Appearance	Solid powder	
Storage (Solid)	-20°C for up to 12 months or 4°C for up to 6 months	
Storage (In Solvent)	-80°C for up to 6 months or -20°C for up to 1 month	

Experimental Protocol: Preparation of a 10 mM AM-0561 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AM-0561** in Dimethyl Sulfoxide (DMSO).

Materials:

- **AM-0561** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (sterile, polypropylene)
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

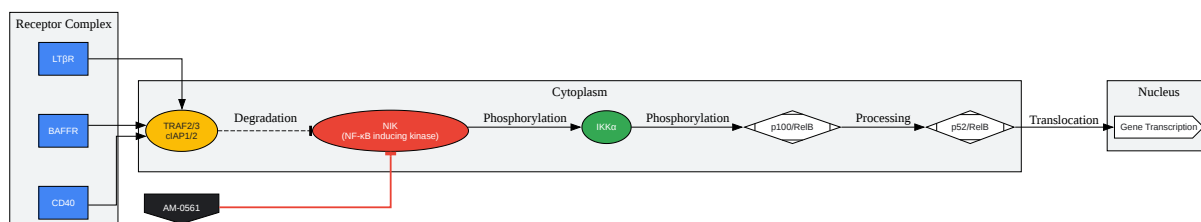
- **Pre-weighing Preparation:** Before opening, bring the vial of **AM-0561** powder to room temperature to prevent condensation of moisture onto the compound.
- **Weighing of AM-0561:** Carefully weigh out the desired amount of **AM-0561** powder using a calibrated precision balance in a chemical fume hood. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 3.9685 mg of **AM-0561**.
 - Calculation: $\text{Molecular Weight (396.85 g/mol)} \times \text{Molar Concentration (0.010 mol/L)} \times \text{Volume (0.001 L)} = 0.0039685 \text{ g} = 3.9685 \text{ mg}$
- **Dissolution:** Add the weighed **AM-0561** powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to the tube. For the example above, add 1 ml of DMSO.
- **Solubilization:** Tightly cap the tube and vortex thoroughly for several minutes until the **AM-0561** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

Safety Precautions:

- **AM-0561** is a bioactive molecule. Handle with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Perform all weighing and handling of the powder in a chemical fume hood to avoid inhalation.
- DMSO is a powerful solvent that can penetrate the skin. Avoid direct contact.

Mandatory Visualizations

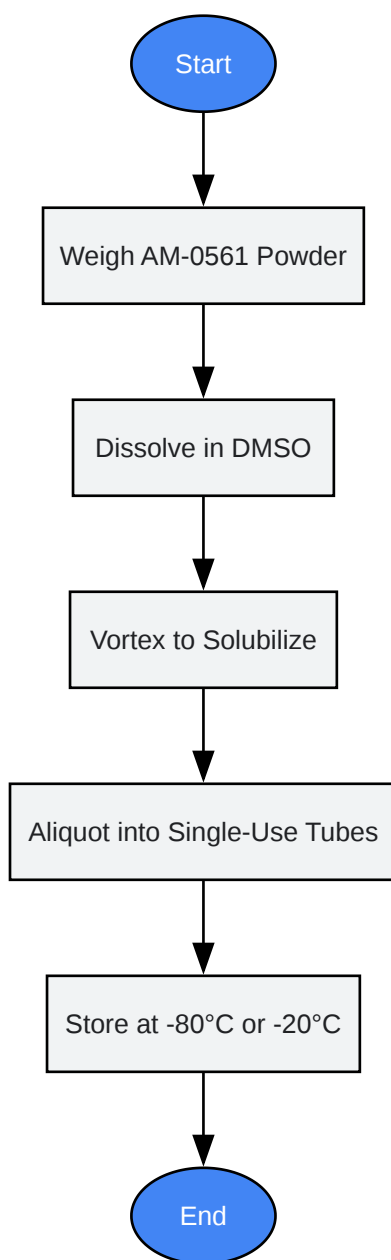
Signaling Pathway



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Caption: Non-canonical NF-κB signaling pathway and the inhibitory action of **AM-0561** on NIK.

Experimental Workflow



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Caption: Experimental workflow for the preparation of **AM-0561** stock solution.

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